

Technical Guide: Physical Properties of 2-((4-((2-Isopropoxyethoxy)methyl)phenoxy)methyl)oxirane

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Compound of Interest

Compound Name: 2-((4-((2-Isopropoxyethoxy)methyl)phenoxy)methyl)oxirane

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**, a key intermediate in the synthesis of various active pharmaceutical ingredients, notably Bisoprolol.[1] This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**. It is important to note that some of the data presented are predicted values from computational models due to the limited availability of experimentally determined figures in published literature.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₄	[2][3][4]
Molecular Weight	266.33 g/mol	[2]
CAS Number	66722-57-4	[2][3][4]
Appearance	Clear Colorless Oil / Pale Yellow Oil	[5]
Density (Predicted)	1.084 ± 0.06 g/cm ³	[6]
Boiling Point (Predicted)	362.6 ± 22.0 °C at 760 mmHg	[5][6]
Flash Point	118.2 °C	[5][6]
Vapor Pressure	3.99E-05 mmHg at 25°C	[6]
Refractive Index	1.508	[6]
Solubility	Slightly soluble in Chloroform, Sparingly soluble in Methanol	[5]
Storage Conditions	Refrigerator (2-8°C) or at < -15°C, protected from light	[2]

Experimental Protocols

This section details the experimental procedures for the synthesis of **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane** and outlines standard methodologies for the determination of its key physical properties.

Synthesis of 2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane

The synthesis of the title compound is a multi-step process, commencing from 4-hydroxybenzaldehyde.

Step 1: Synthesis of 4-Hydroxybenzyl Alcohol

- In a 250L reactor, dissolve 8.33 kg of sodium hydroxide in water.

- Add 25.0 kg of 4-hydroxybenzaldehyde and stir the mixture until a clear solution is obtained.
- Cool the reaction mixture to 15°C.
- Over a period of approximately 3 hours, add a solution of 3.0 kg of sodium borohydride in 15L of water, maintaining the temperature at 15-20°C.
- Continue stirring the reaction mixture for an additional 3 hours.
- Add a slurry of 1.0 kg of charcoal in water to the reaction mixture, stir for 30 minutes, and then filter over a Celite bed.
- Collect the filtrate in a 400L reactor and cool to 0-5°C.
- Slowly add a dilute solution of acetic acid (20 kg of acetic acid diluted with 20L of water) over 3-5 hours, maintaining the temperature at 0-5°C.
- Filter the isolated product, wash with 40L of water, and then spin-dry and dry under vacuum to yield 21-23 kg of 4-hydroxybenzyl alcohol.

Step 2: Synthesis of 4-((2-Isopropoxyethoxy)methyl)phenol

- In a 400L reactor, add 280L of 2-isopropoxyethanol and cool to 0°C.
- Add a batch of Amberlyst-15 resin (22.5 kg) to the reactor.
- Over a period of about 5 hours, add 4-hydroxybenzyl alcohol (22.5 kg) in small portions of 2 kg per batch, maintaining the temperature at 0-5°C.
- Stir the reaction mixture at 0-5°C for 2 hours.
- Raise the temperature to 15-20°C and maintain for 10 hours.
- Filter off the Amberlyst-15 resin and wash it with 2-isopropoxyethanol.
- Collect the reaction mixture and basify with 1.0 kg of potassium carbonate.
- Filter the potassium carbonate.

- Distill the 2-isopropoxyethanol from the reaction mixture to obtain 36-38 kg of 4-((2-isopropoxyethoxy)methyl)phenol.

Step 3: Synthesis of **2-((4-((2-Isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**

- React the aqueous solution of the sodium salt of 4-((2-isopropoxyethoxy)methyl)phenol with 90 kg of epichlorohydrin at 60-65°C for 1 hour.
- Extract the reaction mixture twice with 90 L of toluene.
- Combine the toluene extracts and stir with 7.2 kg of solid sodium hydroxide.
- The resulting product is **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**.

Standard Protocols for Physical Property Determination

The following are general, standard laboratory procedures for determining the physical properties of organic compounds like **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**.

Melting Point Determination (for crystalline solids)

The melting point of a solid compound can be determined by introducing a small amount into a capillary tube, which is then heated in a controlled manner in a melting point apparatus or a Thiele tube.[7] The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range.[7] A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.

Boiling Point Determination

Several methods can be employed to determine the boiling point of a liquid organic compound.[8]

- **Simple Distillation Method:** This method involves heating the liquid in a distillation flask and recording the temperature at which the vapor pressure of the liquid equals the external pressure.[8] This method requires a sample volume of at least 5 mL.[8]
- **Capillary Method (Siwoloboff Method):** A small amount of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into the liquid. The setup is heated, and the

temperature at which a steady stream of bubbles emerges from the capillary tube, and upon slight cooling the liquid just begins to enter the capillary, is recorded as the boiling point.[9][10]

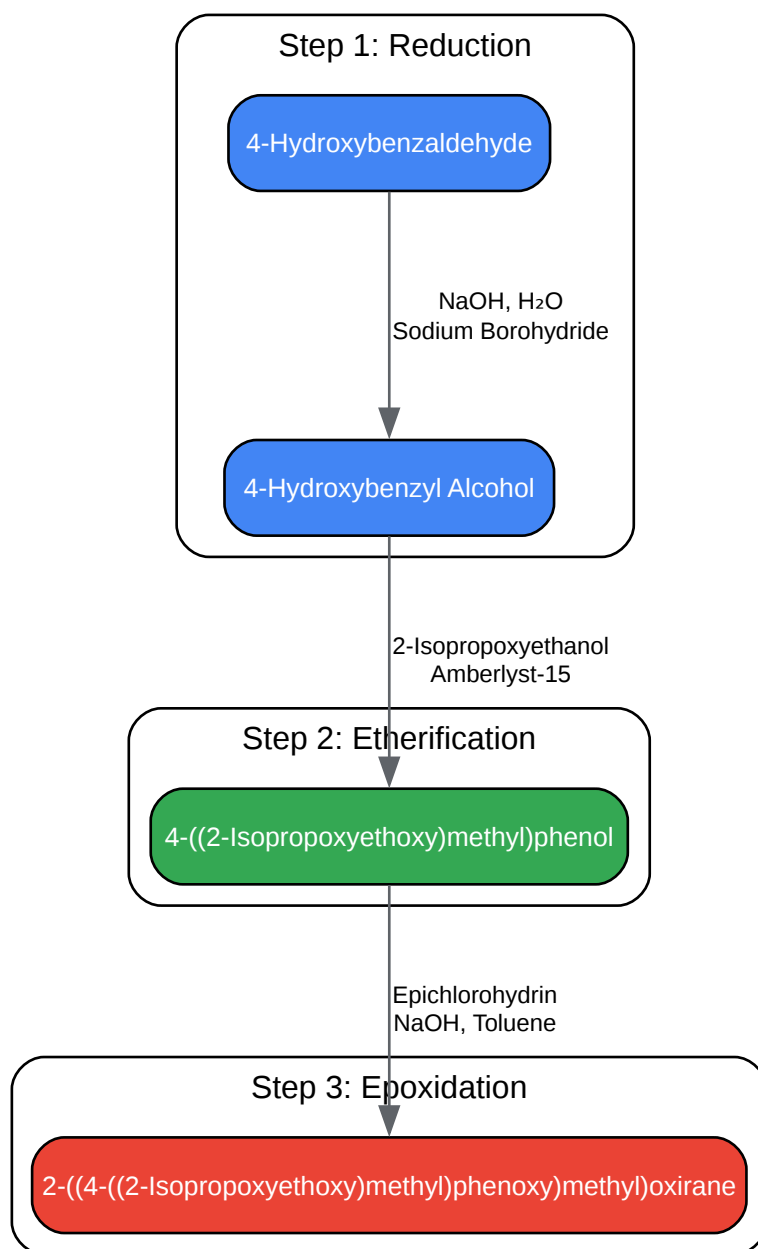
Solubility Determination

A general procedure for determining the solubility of an organic compound involves the following steps:[11][12]

- Place approximately 0.1 g of the solid compound (or 0.2 mL if it is a liquid) into a small test tube.
- Add 3 mL of the chosen solvent (e.g., water, ether, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄) in portions, shaking the mixture after each addition.[11]
- Observe whether the compound dissolves. The solubility can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively determined by carefully measuring the amount of solute that dissolves in a specific volume of solvent to form a saturated solution.

Synthesis Workflow

The following diagram illustrates the synthetic pathway for **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**.



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Caption: Synthetic pathway for **2-((4-((2-isopropoxyethoxy)methyl)phenoxy)methyl)oxirane**.

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